

Comprehensive Technical Guide: Chemical Properties, Biological Significance, and Experimental Analysis of Quinol Sulfate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Quinol sulfate

CAS No.: 17438-29-8

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Introduction to Quinol Sulfate

Quinol sulfate, systematically named as **4-hydroxyphenyl hydrogen sulfate**, represents a **crucial biochemical conjugate** in phase II metabolism of xenobiotic compounds. This organosulfur compound plays a **pivotal role in detoxification pathways**, particularly in the biotransformation of phenolic substances in both human and environmental contexts. The formation of **quinol sulfate** via sulfonation represents a **key metabolic pathway** that enhances the water solubility of hydrophobic compounds, facilitating their excretion from biological systems. Understanding the chemical behavior, properties, and detection methods for **quinol sulfate** provides **fundamental insights** for researchers working in drug metabolism, toxicology, and environmental science, particularly when studying the fate of phenolic compounds in biological systems.

The significance of **quinol sulfate** extends beyond its role as a mere metabolic product. As an **aryl sulfate ester**, it represents a critical interface between biological systems and xenobiotic compounds, with implications for drug development, safety assessment, and environmental monitoring. This technical guide comprehensively examines the **chemical properties, biological significance, and analytical methodologies** relevant to **quinol sulfate**, providing researchers with essential data and protocols for investigating this important metabolite in various experimental contexts.

Chemical Identification and Structural Properties

Core Molecular Characteristics

Quinol sulfate possesses well-defined **structural features** that dictate its chemical behavior and biological interactions:

- **Molecular Formula:** C₆H₆O₅S [1]
- **Systematic IUPAC Name:** 4-hydroxyphenyl hydrogen sulfate [1] [2]
- **Alternative Nomenclature:** The compound is interchangeably referred to as hydroquinone mono(hydrogen sulfate), quinol monosulfate, or hydroquinone monosulfate in scientific literature [1]
- **CAS Registry Number:** 17438-29-8 [2] [3]

The molecular structure consists of a **phenolic ring** with two opposing functional groups: a hydroxyl group at the para position and a hydrogen sulfate group, creating a **distinct electronic distribution** that influences both its chemical reactivity and biological interactions. This arrangement places the compound in the phenylsulfates class, characterized by sulfuric acid groups conjugated to phenyl moieties [2].

Structural Representation

Table: Structural descriptors of **quinol sulfate**

Descriptor Type	Representation
SMILES	<chem>O=S(=O)(O)Oc1ccc(O)cc1</chem> [1]
InChI	InChI=1S/C6H6O5S/c7-5-1-3-6(4-2-5)11-12(8,9)10/h1-4,7H,(H,8,9,10) [1]
InChI Key	FPXPQMOQWJZYBL-UHFFFAOYSA-N [1]

The structural representation reveals key **molecular features**, including the presence of **hydrogen bond donors** (phenolic OH and sulfate OH groups) and **hydrogen bond acceptors** (sulfate oxygens and phenolic oxygen), which collectively influence solubility, reactivity, and intermolecular interactions. The **rotatable bond count** of 2 indicates moderate molecular flexibility, primarily around the C-O-S linkage [2].

Physicochemical Properties

Experimental and Computational Property Data

Quinol sulfate demonstrates specific **physicochemical characteristics** that determine its behavior in biological and analytical systems:

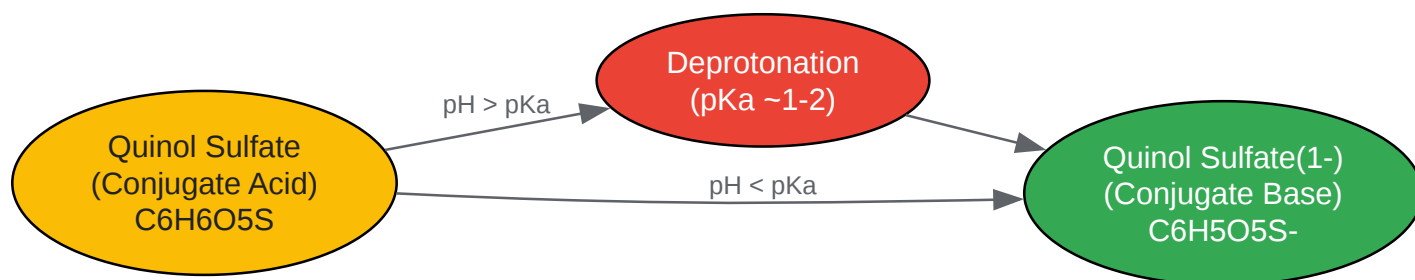
Table: Experimental and calculated properties of **quinol sulfate**

Property	Value	Source/Type
Average Molecular Mass	190.176 g/mol [1]	Experimental
Monoisotopic Mass	189.99359 g/mol [1]	Experimental
Precise Mass	189.99400 g/mol [2]	Computational
Density	1.669 g/cm ³ [2]	Calculated
Polar Surface Area (PSA)	92.21 Å ² [2]	Computational
logP	1.65460 [2]	Computational
Hydrogen Bond Donor Count	2 [2]	Structural
Hydrogen Bond Acceptor Count	5 [2]	Structural

The **relatively high polar surface area** (92.21 Å²) indicates significant molecular polarity, which contributes to its **aqueous solubility** and influences its chromatographic behavior. The computed **logP value** of approximately 1.65 suggests moderate hydrophobicity, reflecting a balance between the hydrophilic sulfate group and the hydrophobic aromatic ring [2].

Acid-Base Properties and Speciation

Quinol sulfate exhibits **pH-dependent speciation** due to the ionizable functional groups. The compound serves as the **conjugate acid** in the **quinol sulfate/quinol sulfate(1-)** pair, with the sulfate group undergoing deprotonation at physiological pH:



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*pH-dependent speciation of **quinol sulfate** showing the equilibrium between conjugate acid and base forms.*

At physiological pH (7.3-7.4), the **major species** is the deprotonated conjugate base (**quinol sulfate(1-)**), characterized by the molecular formula C₆H₅O₅S⁻ and a molecular weight of 189.17 g/mol [2]. This **deprotonated form** predominates in biological systems due to the relatively low pKa of the sulfate group (typically <2 for organosulfates), making **quinol sulfate** an effective **charge-bearing metabolite** that enhances aqueous solubility and excretion kinetics.

Biological Context and Significance

Metabolic Roles and Xenobiotic Processing

Quinol sulfate serves important functions in **biological systems**, particularly in metabolic pathways involving phenolic compounds:

- **Human Xenobiotic Metabolite:** **Quinol sulfate** is categorized as a human xenobiotic metabolite, indicating its formation during the **biotransformation of foreign compounds** in humans [2]
- **Marine Xenobiotic Metabolite:** The compound also functions as a marine xenobiotic metabolite, demonstrating its role in the **detoxification processes** of marine organisms [2]
- **Secondary Metabolite:** Classified as a secondary metabolite, **quinol sulfate** may serve in **defense or signaling functions**, though it can also arise from incomplete metabolism of other secondary metabolites [2]

In biochemical pathways, **quinol sulfate** represents a **conjugation product** where sulfonation increases the hydrophilicity of phenolic compounds, facilitating their elimination through renal or hepatic routes. This sulfonation process is catalyzed by sulfotransferase enzymes, which transfer sulfate groups from the universal sulfate donor 3'-phosphoadenosine-5'-phosphosulfate (PAPS) to acceptor molecules.

Relationship to Sulfur Oxidation Pathways

While **quinol sulfate** itself is not directly involved in microbial sulfur oxidation, understanding its structure provides context for **broader sulfur metabolism**. In acidophilic autotrophic bacteria like *Acidithiobacillus* spp., various **sulfur-oxidizing enzymes** participate in oxidizing reduced inorganic sulfur compounds:

- **Sulfur Dioxygenase (SDO)**: Catalyzes the oxidation of elemental sulfur and plays a role in managing sulfane sulfur atoms in persulfide compounds [4]
- **Sulfide:Quinone Oxidoreductase (SQR)**: Oxidizes sulfide and works cooperatively with SDO to alleviate hydrogen sulfide toxicity [4]

These microbial sulfur oxidation pathways highlight the **biological importance of sulfur-containing compounds** like **quinol sulfate** in broader biogeochemical cycles. The enzymatic mechanisms involved in these pathways share common principles with the metabolic processes that generate and process **quinol sulfate** in eukaryotic systems.

Experimental Analysis and Detection Methods

Chromatographic and Spectroscopic Approaches

Analytical characterization of **quinol sulfate** employs various **separation and detection techniques** to identify and quantify this metabolite in complex matrices:

- **Liquid Chromatography-Mass Spectrometry (LC-MS)**: The preferred method for detecting **quinol sulfate** in biological samples, leveraging its **characteristic mass fragmentation** pattern [5]
- **Collision Cross Section (CCS) Values**: Predicted CCS values provide additional identification points (165.05 Å² for [M-H]⁻ and 167.41 Å² for [M+H]⁺ adducts) when using ion mobility spectrometry [5]

The **monoisotopic mass** of 189.99359 Da serves as a precise identifier in high-resolution mass spectrometry, while the computed **polar surface area** of 92.21 Å² informs reverse-phase chromatographic retention behavior [1] [2].

Property-Based Detection Strategies

Table: Experimental parameters for **quinol sulfate** analysis

Analytical Technique	Key Parameters	Utility
High-Resolution MS	Exact Mass: 189.99359 Da [1]	Accurate identification
Ion Mobility MS	CCS: 165.05 Å ² ([M-H] ⁻) [5]	Isomer separation
Chromatography	logP: 1.65 [2]	Retention time prediction
Spectroscopy	H-bond donors/acceptors: 2/5 [2]	Solubility optimization

These parameters enable the development of **robust analytical methods** for **quinol sulfate** detection in various matrices, from biological fluids to environmental samples. The **acid-base properties** further inform mobile phase optimization, with the anionic form dominating at physiological and analytical pH conditions.

Research Applications and Implications

The study of **quinol sulfate** extends to multiple **research domains** with practical applications:

- **Drug Metabolism Studies:** As a phase II metabolite, **quinol sulfate** serves as a **marker for sulfotransferase activity** and phenolic compound biotransformation [2]
- **Toxicological Assessment:** Monitoring **quinol sulfate** formation provides insights into **detoxification efficiency** and potential bioactivation pathways [2]
- **Environmental Monitoring:** Detection of **quinol sulfate** in aquatic systems indicates **exposure to phenolic precursors** and metabolic activity in organisms [2]

For researchers investigating sulfur-containing metabolites, **quinol sulfate** represents a **model compound** for understanding the behavior of aryl sulfate esters, with implications for drug design, metabolic

engineering, and environmental toxicology.

Conclusion

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To cite this document: Smolecule. [Comprehensive Technical Guide: Chemical Properties, Biological Significance, and Experimental Analysis of Quinol Sulfate]. Smolecule, [2026]. [Online PDF].

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